

# Application Note: Sample Preparation for Doramectin Analysis in Tissues

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## Compound of Interest

Compound Name: *Doramectin monosaccharide*

Cat. No.: B1496289

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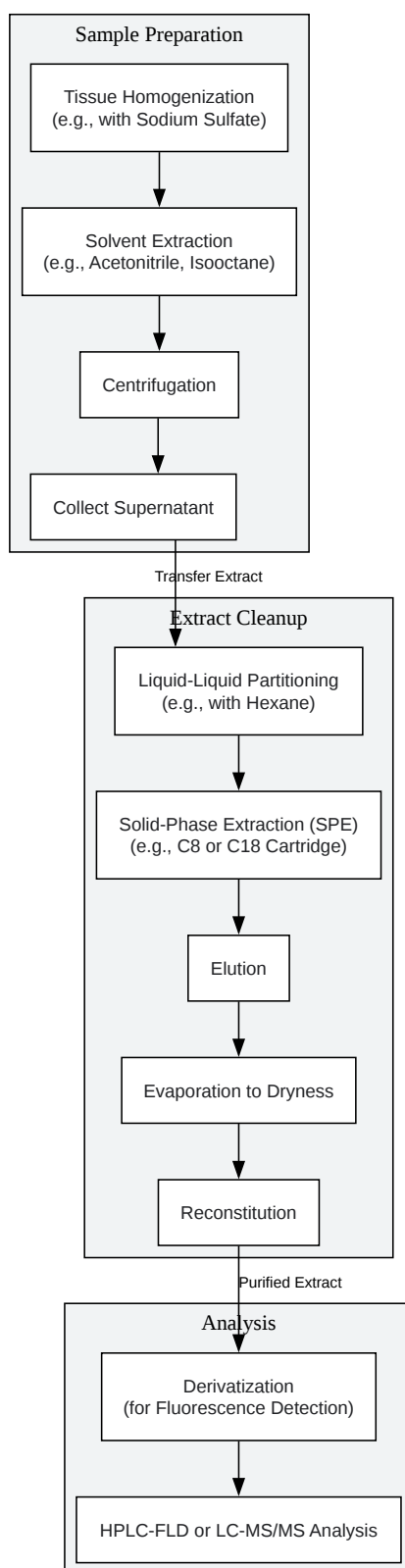
Audience: Researchers, scientists, and drug development professionals.

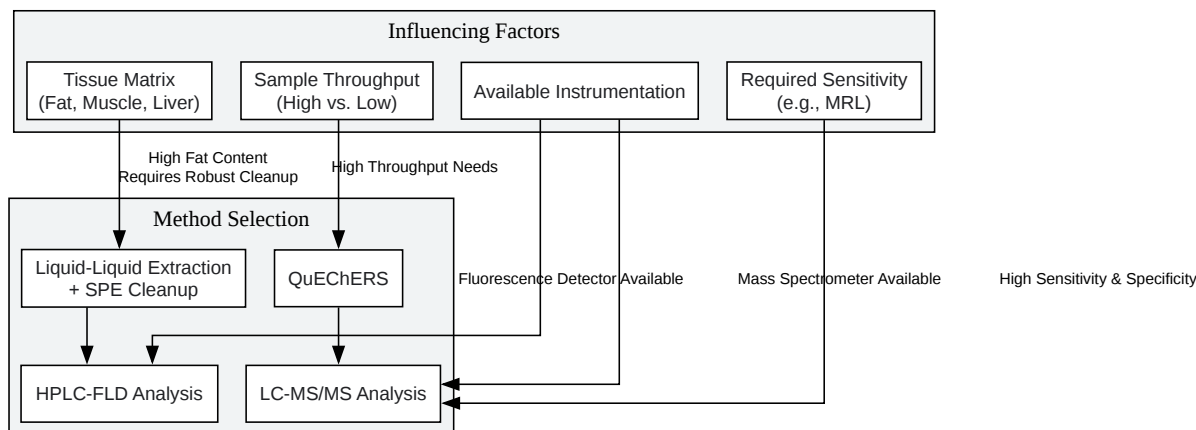
## Introduction

Doramectin, a member of the avermectin family of macrocyclic lactones, is a potent endectocide used in veterinary medicine to treat and control internal and external parasites in animals such as cattle, sheep, and pigs.[1][2][3] Regulatory agencies worldwide have established maximum residue limits (MRLs) for doramectin in edible tissues to ensure food safety. Consequently, sensitive and reliable analytical methods are required for the routine monitoring of doramectin residues in animal-derived food products. This application note provides a detailed overview of the sample preparation methodologies for the analysis of doramectin in various tissue types, focusing on extraction and purification techniques prior to chromatographic analysis. The methods described are applicable for the determination of the parent doramectin molecule, which contains a disaccharide moiety.

## Experimental Workflow

The general workflow for the analysis of doramectin in tissues involves sample homogenization, extraction of the analyte from the tissue matrix, cleanup of the extract to remove interfering substances, and finally, analysis by a suitable chromatographic technique.





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## References

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